

Solubility and stability of (S,S)-BMS-984923 in DMSO

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Compound of Interest

Compound Name: (S,S)-BMS-984923

Cat. No.: B12400542

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Technical Support Center: (S,S)-BMS-984923

This technical support guide provides detailed information on the solubility and stability of **(S,S)-BMS-984923** in Dimethyl Sulfoxide (DMSO). It is intended for researchers, scientists, and drug development professionals to ensure accurate and effective experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **(S,S)-BMS-984923** in DMSO?

A1: The solubility of **(S,S)-BMS-984923** in DMSO is 50 mg/mL, which is equivalent to 133.40 mM.^[1] It may be necessary to use ultrasonic treatment to achieve complete dissolution.^[1]

Q2: What are the recommended storage conditions for **(S,S)-BMS-984923** stock solutions in DMSO?

A2: For optimal stability, stock solutions of **(S,S)-BMS-984923** in DMSO should be stored at -20°C for short-term storage (up to 1 month) and at -80°C for long-term storage (up to 6 months).^[1]

Q3: My **(S,S)-BMS-984923** solution in DMSO appears cloudy or has precipitates. What should I do?

A3: Cloudiness or precipitation can occur for several reasons. Here are some troubleshooting steps:

- **Ensure Complete Dissolution:** The compound may not be fully dissolved. Gentle warming and vortexing or using an ultrasonic bath can aid dissolution.[\[1\]](#)
- **Check DMSO Quality:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly decrease the solubility of some compounds.[\[1\]](#) Always use newly opened or properly stored anhydrous DMSO.
- **Storage Temperature:** If the solution was stored at a lower temperature (e.g., 4°C or room temperature), the compound might have precipitated out. Allow the solution to warm to room temperature and vortex to redissolve before use. For long-term storage, freezing is recommended.[\[1\]](#)
- **Concentration:** You may have exceeded the solubility limit of 50 mg/mL.[\[1\]](#)

Q4: Can I repeatedly freeze and thaw my **(S,S)-BMS-984923** DMSO stock solution?

A4: While specific data on **(S,S)-BMS-984923** is not available, studies on other small molecules in DMSO have shown no significant loss after multiple freeze-thaw cycles.[\[2\]](#) However, to minimize the risk of degradation and water absorption, it is best practice to aliquot the stock solution into single-use volumes.

Q5: Does DMSO affect the stability of **(S,S)-BMS-984923**?

A5: DMSO is a widely used solvent for storing small molecules and is generally considered suitable for **(S,S)-BMS-984923**, with a shelf life of over 3 years if stored properly.[\[3\]](#) However, the chemical stability of any compound in DMSO can be affected by factors like the presence of water or oxygen.[\[2\]](#) Using high-purity, anhydrous DMSO and storing under recommended conditions will ensure stability.

Data Presentation

Solubility Data

Parameter	Value	Notes
Solvent	DMSO	-
Max Solubility	50 mg/mL	Equivalent to 133.40 mM. [1]
Dissolution Aid	Ultrasonic treatment	Recommended to achieve max solubility. [1]

Stability and Storage Data

Storage Temperature	Recommended Duration	Notes
-20°C	Up to 1 month	For short-term storage of stock solutions. [1]
-80°C	Up to 6 months	For long-term storage of stock solutions. [1]

Experimental Protocols

Protocol 1: Preparation of a 50 mg/mL Stock Solution

- Weighing: Accurately weigh the desired amount of **(S,S)-BMS-984923** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 50 mg/mL.
- Dissolution: Vortex the tube for 1-2 minutes. If the compound is not fully dissolved, place the tube in an ultrasonic water bath and sonicate for 5-10 minutes, or until the solution is clear.
- Storage: For immediate use, keep at room temperature. For short-term storage, store at -20°C. For long-term storage, aliquot into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C.[\[1\]](#)

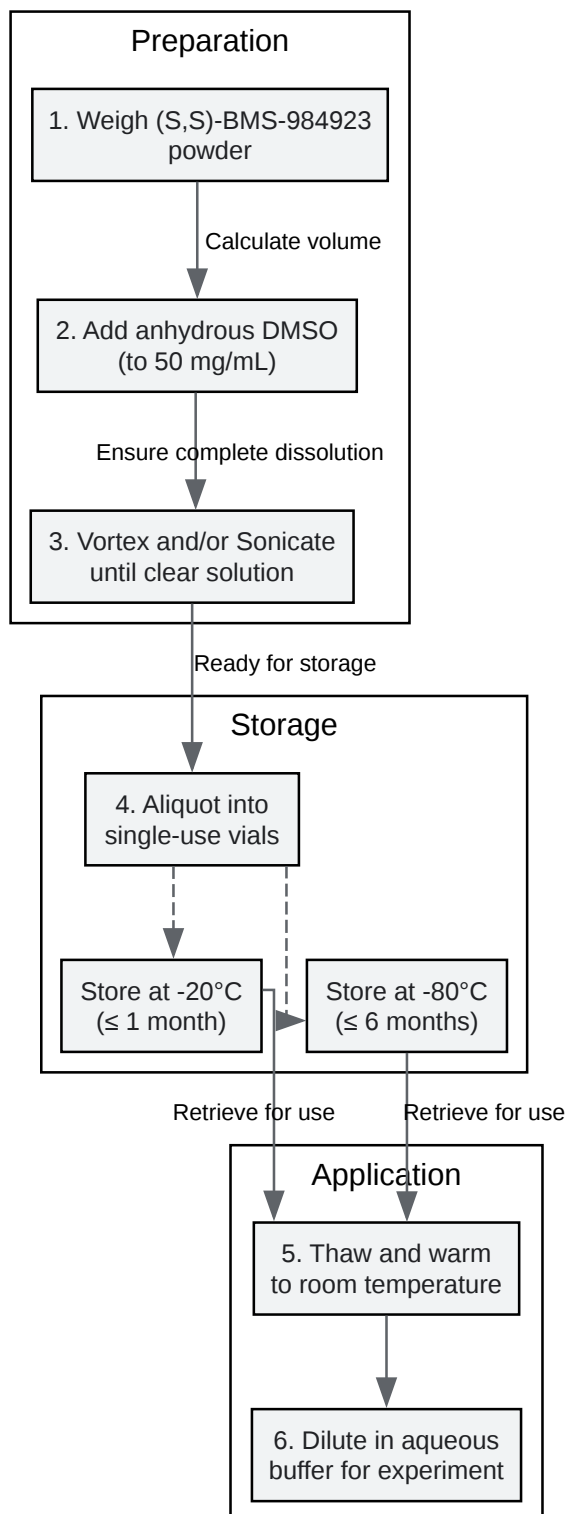
Protocol 2: General Kinetic Solubility Assessment in Aqueous Buffer

This protocol provides a general method to estimate the kinetic solubility of a DMSO-dissolved compound in an aqueous buffer, which is a common next step in experimental workflows.

- **Prepare Stock Solution:** Prepare a high-concentration stock solution of **(S,S)-BMS-984923** in DMSO (e.g., 10 mM).
- **Serial Dilution:** Add the DMSO stock solution to your aqueous experimental buffer (e.g., PBS) in a 96-well plate to create a range of final concentrations. The final DMSO concentration in the buffer should be kept constant and low (typically $\leq 1\%$) to avoid solvent effects.
- **Incubation:** Incubate the plate at room temperature for a set period (e.g., 1-2 hours), allowing for precipitation to occur.
- **Analysis:** Analyze the samples for precipitation. This can be done visually or, more quantitatively, using methods like nephelometry (light scattering) or by centrifuging the plate, taking the supernatant, and measuring the concentration of the soluble compound via HPLC-UV or LC-MS.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Visualizations

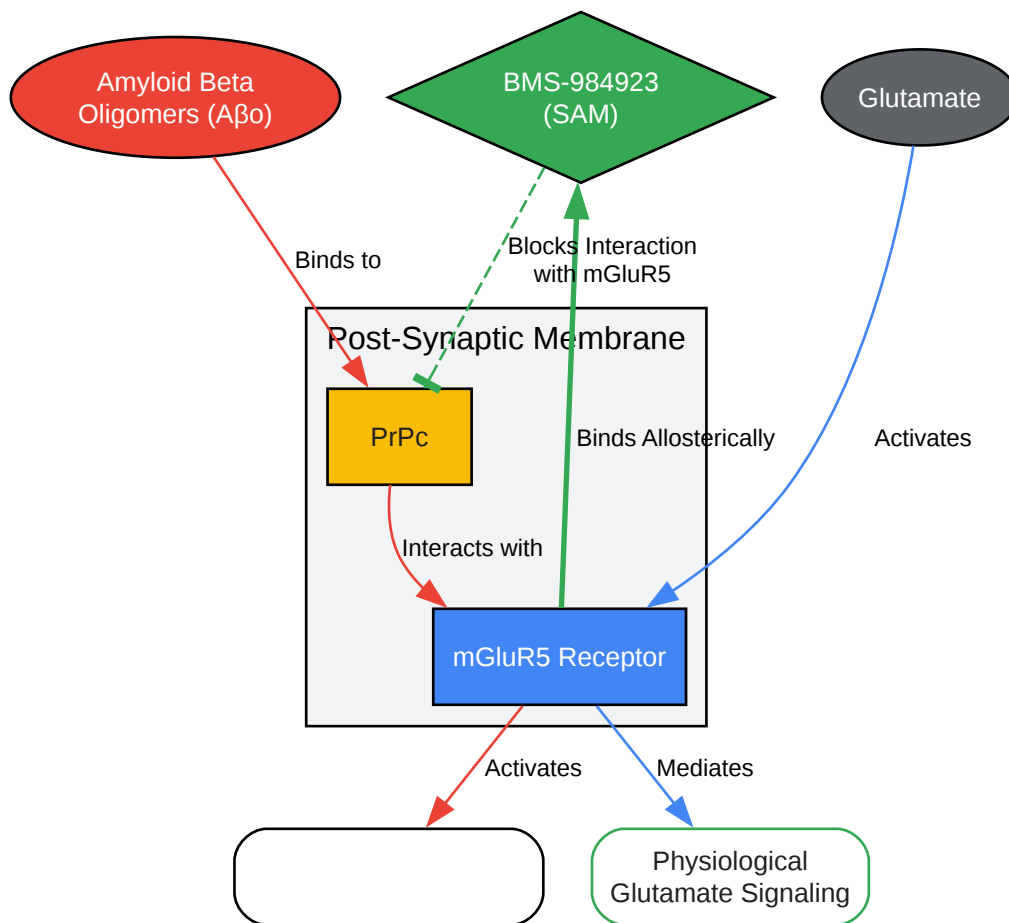
Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing and storing **(S,S)-BMS-984923** in DMSO.

Mechanism of Action of BMS-984923

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Caption: Signaling pathway showing BMS-984923 as a silent allosteric modulator.

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